

An In-depth Technical Guide to 3,4-Dimethylanisole (CAS: 4685-47-6)

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Compound of Interest

Compound Name: 3,4-Dimethylanisole

Cat. No.: B1293948

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,4-Dimethylanisole**, a versatile aromatic compound with applications in the fragrance, flavor, and pharmaceutical industries. This document consolidates its chemical and physical properties, detailed experimental protocols for its synthesis and purification, analytical methods, and a review of its safety and potential biological activities.

Chemical and Physical Properties

3,4-Dimethylanisole, also known as 4-methoxy-1,2-dimethylbenzene, is a colorless liquid with a characteristic sweet, woody odor.^{[1][2]} It is an organic compound that is soluble in common organic solvents like ethanol and ether but is insoluble in water.^[2]

Table 1: Physical and Chemical Properties of **3,4-Dimethylanisole**

Property	Value	Reference(s)
CAS Number	4685-47-6	[3][4]
Molecular Formula	C ₉ H ₁₂ O	[5]
Molecular Weight	136.19 g/mol	[3]
Appearance	Clear, colorless liquid	[1][2]
Boiling Point	200-201 °C (at 760 mmHg)	
Density	0.974 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.517	
Flash Point	76 °C (168.8 °F) - closed cup	
EINECS Number	225-142-2	[3]

Table 2: Spectroscopic Data Identifiers for **3,4-Dimethylanisole**

Spectroscopic Data	Available From
¹ H NMR	ChemicalBook, SpectraBase[6][7][8]
¹³ C NMR	ChemicalBook, PubChem[1][9]
Mass Spectrometry (GC-MS)	PubChem, SpectraBase[4][10]
FTIR Spectroscopy	PubChem, ResearchGate[4][11][12]
Raman Spectroscopy	PubChem, ResearchGate[1][4][12]

Synthesis of 3,4-Dimethylanisole

The most common and direct method for the synthesis of **3,4-Dimethylanisole** is through the methylation of 3,4-dimethylphenol. This can be achieved via a Williamson ether synthesis or by using other methylating agents like dimethyl sulfate.

Experimental Protocol: Williamson Ether Synthesis

This protocol describes the synthesis of **3,4-Dimethylanisole** from 3,4-dimethylphenol and a methylating agent, such as methyl iodide, in the presence of a base.

Materials:

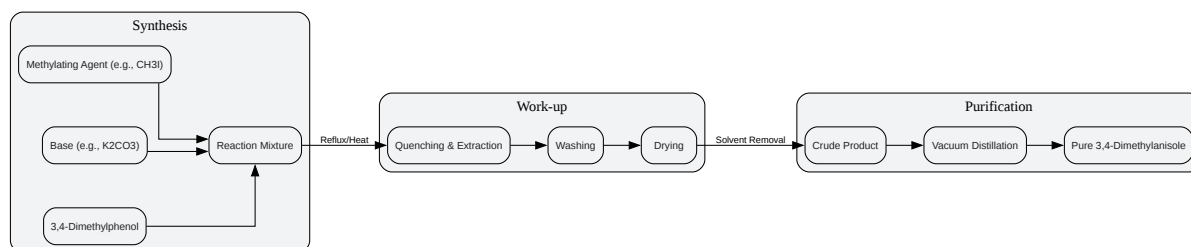
- 3,4-Dimethylphenol
- Sodium hydroxide (NaOH) or Potassium carbonate (K_2CO_3)
- Methyl iodide (CH_3I) or Dimethyl sulfate ($(CH_3)_2SO_4$)
- Acetone or N,N-Dimethylformamide (DMF)
- Diethyl ether or Dichloromethane
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Deionized water

Procedure:

- Deprotonation of Phenol: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 3,4-dimethylphenol (1 equivalent) in acetone or DMF.
- Add a suitable base, such as powdered potassium carbonate (1.5 equivalents) or sodium hydroxide (1.2 equivalents).
- Stir the mixture at room temperature for 30 minutes to form the corresponding phenoxide salt.
- Methylation: Slowly add the methylating agent (e.g., methyl iodide, 1.2 equivalents) dropwise to the reaction mixture. If using dimethyl sulfate, exercise extreme caution as it is highly toxic.
- Heat the reaction mixture to reflux (for acetone) or to 60-80 °C (for DMF) and monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete

within 2-4 hours.

- Work-up: After the reaction is complete, cool the mixture to room temperature.
- If using acetone, remove the solvent under reduced pressure. If using DMF, dilute the mixture with water and extract the product with diethyl ether or dichloromethane (3 x 50 mL).
- Combine the organic layers and wash with water (2 x 50 mL) and then with brine (1 x 50 mL).
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification: Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **3,4-Dimethylanisole**.



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General workflow for the synthesis and purification of **3,4-Dimethylanisole**.

Purification

The crude **3,4-Dimethylanisole** obtained from the synthesis can be purified by vacuum distillation to yield a high-purity product.

Experimental Protocol: Vacuum Distillation

Apparatus:

- Round-bottom flask
- Short path distillation head with a condenser and vacuum adapter
- Receiving flask
- Heating mantle with a stirrer
- Vacuum pump and pressure gauge (manometer)
- Cold trap

Procedure:

- Assemble the vacuum distillation apparatus. Ensure all glass joints are properly greased to maintain a good vacuum.
- Transfer the crude **3,4-Dimethylanisole** to the distillation flask. Add a magnetic stir bar.
- Connect the apparatus to a vacuum pump with a cold trap in between.
- Slowly reduce the pressure inside the apparatus.
- Once the desired pressure is reached and stable, begin heating the distillation flask gently with the heating mantle while stirring.
- The boiling point of **3,4-Dimethylanisole** at atmospheric pressure is 200-201 °C. Under reduced pressure, the boiling point will be significantly lower. A pressure-temperature nomograph can be used to estimate the boiling point at a given pressure.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Collect the fraction that distills at a constant temperature corresponding to the expected boiling point at the applied pressure.
- After the distillation is complete, turn off the heat and allow the apparatus to cool to room temperature before slowly releasing the vacuum.

Analytical Methods

The purity and identity of **3,4-Dimethylanisole** can be confirmed using various analytical techniques, with Gas Chromatography-Mass Spectrometry (GC-MS) being a primary method for both qualitative and quantitative analysis.

Experimental Protocol: GC-MS Analysis

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for aromatic compounds (e.g., HP-5MS, 30 m x 0.25 mm ID, 0.25 µm film thickness)[17]

Sample Preparation:

- Dilute a small amount of the **3,4-Dimethylanisole** sample in a suitable volatile solvent (e.g., dichloromethane or hexane) to a concentration of approximately 10-100 µg/mL.

GC-MS Conditions (Typical):

- Injector Temperature: 250 °C
- Injection Mode: Split (e.g., 50:1) or splitless
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp to 240 °C at a rate of 10 °C/min
 - Hold at 240 °C for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C

- Ionization Mode: Electron Impact (EI) at 70 eV
- Scan Range: m/z 40-300

Data Analysis:

- The identity of **3,4-Dimethylanisole** is confirmed by its retention time and the fragmentation pattern in its mass spectrum. The mass spectrum is characterized by a molecular ion peak (M^+) at m/z 136 and other characteristic fragment ions.[\[4\]](#)

Biological Activity and Applications in Drug Development

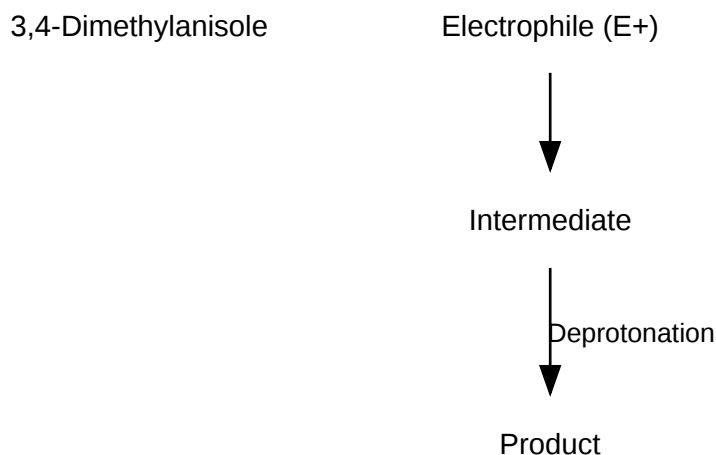
Potential Biological Activities

Some studies have suggested that **3,4-Dimethylanisole** may possess antimicrobial and antioxidant properties.[\[1\]](#)[\[2\]](#)

- **Antimicrobial Activity:** The antimicrobial potential of compounds like **3,4-Dimethylanisole** can be evaluated in vitro using methods such as the broth microdilution assay to determine the Minimum Inhibitory Concentration (MIC) against various bacterial and fungal strains.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)
- **Antioxidant Activity:** The antioxidant capacity can be assessed using in vitro assays such as the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay. This method measures the ability of the compound to donate a hydrogen atom or an electron to the stable DPPH radical.

Applications in Pharmaceutical Synthesis

3,4-Dimethylanisole serves as a versatile building block in organic synthesis.[\[2\]](#) It can undergo various reactions, such as electrophilic aromatic substitution, to introduce functional groups, making it a valuable intermediate in the synthesis of more complex molecules, including potential pharmaceutical agents. For instance, it has been used as a starting reagent in the synthesis of 3- and 4-methoxy-N-hydroxyphthalimide.



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General mechanism of electrophilic aromatic substitution on **3,4-Dimethylanisole**.

Safety and Handling

3,4-Dimethylanisole is classified as a combustible liquid and requires careful handling.[3]

Table 3: GHS Hazard Information for **3,4-Dimethylanisole**

Hazard Statement	GHS Classification	Precautionary Statements
H302: Harmful if swallowed	Acute toxicity, Oral (Category 4)	P264, P270, P301+P312, P330, P501
H315: Causes skin irritation	Skin irritation (Category 2)	P264, P280, P302+P352, P321, P332+P313, P362+P364
H318: Causes serious eye damage	Serious eye damage (Category 1)	P280, P305+P351+P338, P310
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501

Handling Precautions:

- Handle in a well-ventilated area, preferably in a fume hood.[3][4]
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[3][4]
- Keep away from heat, sparks, and open flames.[3][4]
- Avoid contact with skin, eyes, and clothing.[3]
- Avoid inhalation of vapors.[3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4]

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention.[3][4]
- Skin Contact: Wash off immediately with plenty of soap and water. Remove contaminated clothing.[3][4]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.[3][4]
- Ingestion: Do NOT induce vomiting. Rinse mouth and drink plenty of water. Seek medical attention.[3][4]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3,4-Dimethylanisole (CAS: 4685-47-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293948#3-4-dimethylanisole-cas-number-4685-47-6-information]

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